

# Quinolactacin C: An Unexplored Candidate in Anti-Cancer Research

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## Compound of Interest

Compound Name: Quinolactacin C

Cat. No.: B1245743

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Despite a thorough review of publicly available scientific literature, there is currently no evidence to support the potential of **Quinolactacin C** as an anti-cancer agent. Extensive database searches for studies on the cytotoxicity, apoptotic activity, or any anti-tumor properties of **Quinolactacin C** in cancer cell lines or in vivo models have yielded no relevant results.

**Quinolactacin C** is a novel quinolone compound that was first isolated from the fermentation broth of *Penicillium* sp. EPF-6, a fungus found in the larvae of the mulberry pyralid.[1] The initial research on **Quinolactacin C**, along with its related compounds Quinolactacin A and B, focused on the elucidation of their chemical structures and their potential as anti-bacterial agents.[1] However, this foundational study did not investigate any anti-cancer properties.

While other compounds derived from *Penicillium* species have been investigated for their anti-cancer activities, and a wide range of quinolone derivatives have been synthesized and evaluated as potential anti-neoplastic drugs, **Quinolactacin C** itself does not appear to have been a subject of research in the field of oncology.

Consequently, due to the absence of any published data on the anti-cancer effects of **Quinolactacin C**, it is not possible to provide a technical guide on its core anti-cancer potential, including quantitative data, experimental protocols, or signaling pathway visualizations as requested. The scientific community has not yet explored this specific avenue of research. Further investigation would be required to determine if **Quinolactacin C** possesses any activity against cancer cells.

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## References

- 1. Quinolactacins A, B and C: novel quinolone compounds from *Penicillium* sp. EPF-6. II. Physico-chemical properties and structure elucidation - PubMed [pubmed.ncbi.nlm.nih.gov]
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